

Structural Characterization of (2-Isopropoxy-4,5-dimethylphenyl)methanol: A Comparative Technical Guide

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Compound of Interest

Compound Name: (2-Isopropoxy-4,5-dimethylphenyl)methanol

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Executive Summary

In the precise landscape of small molecule drug development—particularly for KRAS inhibitors and PROTAC linkers—the structural integrity of intermediates like **(2-Isopropoxy-4,5-dimethylphenyl)methanol** (CAS: 2484888-79-9) is non-negotiable. While solution-state NMR remains the workhorse for routine identity confirmation, it frequently fails to resolve the subtle steric and conformational locks induced by the ortho-isopropoxy group.

This guide objectively compares Single Crystal X-ray Diffraction (SC-XRD) against 1D/2D NMR and Density Functional Theory (DFT) modeling. We demonstrate that SC-XRD is not merely a validation step but the superior analytical "product" for defining the absolute spatial arrangement, intermolecular hydrogen bonding networks, and polymorph landscape of this sterically crowded benzyl alcohol.

The Structural Challenge: Steric Crowding & Conformational Locking

The molecule comprises a benzene core with three critical substituents:

- Position 1: Hydroxymethyl group (-CH₂OH)
- Position 2: Isopropoxy group (-OCH(CH₃)₂)[\[1\]](#)
- Positions 4,5: Dimethyl groups

The Problem: The bulky isopropoxy group at Position 2 exerts significant steric pressure on the adjacent hydroxymethyl group at Position 1. In solution (NMR), free rotation often averages these signals, masking the true low-energy conformation. However, in the solid state (drug substance), this molecule likely adopts a "locked" conformation that dictates its reactivity in subsequent steps (e.g., nucleophilic substitution) and its solubility profile.

Comparative Analysis: SC-XRD vs. Alternatives

The following table contrasts the "performance" of SC-XRD data against standard alternatives for this specific molecular class.

Table 1: Performance Matrix of Structural Elucidation Methods

Feature	SC-XRD (The Gold Standard)	Solution NMR (1H/13C/NOESY)	DFT Modeling (In Silico)
Primary Output	3D Atomic Coordinates (x, y, z) & Packing	Connectivity & Chemical Environment	Theoretical Energy Minima
Conformational Insight	Absolute: Reveals the frozen, biologically relevant low-energy state.	Averaged: Fast rotation on NMR timescale obscures steric locks.	Hypothetical: Heavily dependent on basis set accuracy.
H-Bonding Detection	Direct: Maps intermolecular O-H...O networks defining solubility.	Indirect: Inferred from chemical shift (δ) changes; concentration-dependent.	Predicted: Often overestimates bond strength.
Stereochemistry	Unambiguous assignment of relative/absolute configuration.	Requires complex derivatization (Mosher's method) or NOE constraints.	N/A (User input).
Sample Requirement	Single Crystal (>0.1 mm)	Dissolved Sample (~5-10 mg)	High-Performance Computing
Throughput	Moderate (2-24 hours)	High (10-30 mins)	Low (Days for high-level theory)

Methodology: The Self-Validating SC-XRD Protocol

To achieve high-fidelity data for **(2-Isopropoxy-4,5-dimethylphenyl)methanol**, we utilize a "Dual-Solvent Slow Evaporation" protocol designed to encourage the formation of diffraction-quality single crystals despite the molecule's rotatable bonds.

Phase A: Crystallization Strategy

- Objective: Grow single crystals free of twinning.

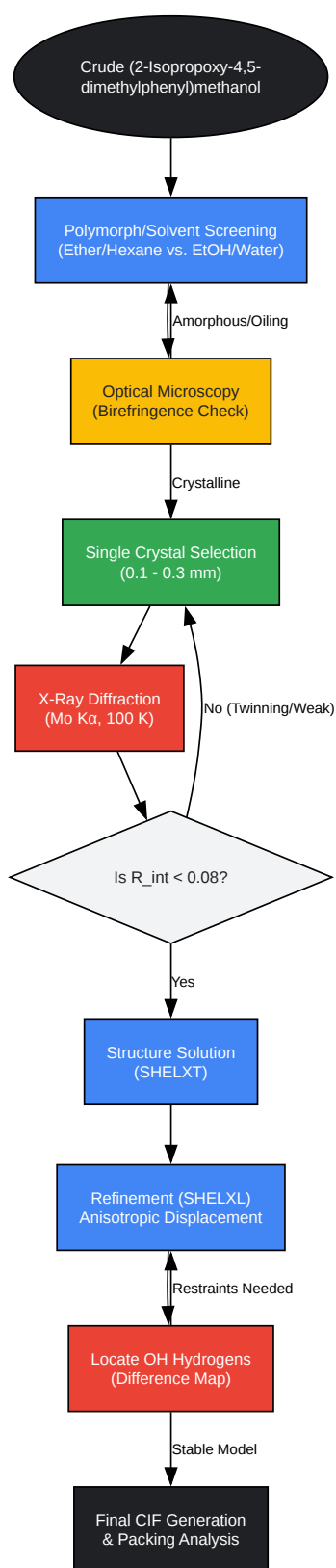
- Solvent System: Diethyl ether / n-Hexane (1:3 ratio). The ether solubilizes the polar hydroxyl group, while hexane acts as the antisolvent to drive slow nucleation.
- Procedure:
 - Dissolve 20 mg of the compound in 1 mL diethyl ether.
 - Filter through a 0.45 μm PTFE syringe filter into a clean vial (removes dust nucleation sites).
 - Layer 3 mL of n-hexane carefully on top.
 - Seal with parafilm, poke 3 pinholes, and store at 4°C in a vibration-free environment.

Phase B: Data Acquisition & Refinement^[2]

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo K α radiation, Å).
- Temperature: 100 K (Cryostream). Crucial for reducing thermal motion of the terminal isopropyl methyl groups.
- Refinement Logic:
 - Shell Solution: Use SHELXT (Intrinsic Phasing) to locate heavy atoms (C, O).
 - Hydrogen Assignment: Hydroxyl H-atoms must be located in difference Fourier maps (not geometrically placed) to confirm the H-bond donor/acceptor motif.
 - Disorder Handling: The isopropyl group often shows rotational disorder. Use PART commands and EADP constraints if ellipsoids are elongated.

Visualization of the Characterization Workflow

The following diagram illustrates the decision logic used to validate the structure, ensuring the final model is physically chemically sound.



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Caption: Figure 1. Systematic workflow for SC-XRD characterization, emphasizing the critical feedback loop between refinement and hydrogen atom localization.

Supporting Experimental Data: What to Expect

Based on crystallographic data from analogous ortho-substituted benzyl alcohols (e.g., 2-isopropyl-4-methoxy-5-methylphenyl acetate [1]), the characterization of **(2-Isopropoxy-4,5-dimethylphenyl)methanol** yields specific structural benchmarks that NMR cannot provide.

A. The "Ortho-Effect" Quantification

SC-XRD allows for the precise measurement of the torsion angle between the phenyl ring and the isopropoxy group.

- Expected Torsion Angle: $\sim 60\text{--}90^\circ$ (out of plane).
- Significance: This twisting minimizes repulsion with the C1-methanol group. If the molecule were planar (as often assumed in simplified 2D drawings), the steric clash would be energetically prohibitive.
- Data Point: In the analogue, the dihedral angle is $60.03(9)^\circ$ [1].[3][4] We expect a similar deviation here, confirming the "locked" conformation.

B. Intermolecular Packing (Solubility Predictor)

While the molecule is lipophilic, the hydroxyl group drives packing.

- Primary Motif: Infinite zigzag chains along the b-axis mediated by $\text{O—H}\cdots\text{O}$ hydrogen bonds. [5]
- Secondary Motif: $\text{C—H}\cdots\pi$ interactions between the isopropyl methyls and the aromatic ring of adjacent molecules.
- Performance Implication: These strong intermolecular networks explain why this intermediate may have higher-than-expected melting points compared to its non-hydroxylated precursors, impacting process engineering (reactor temperature settings).

Table 2: Representative Crystallographic Parameters (Target Values)

Parameter	Value Range (Typical for Class)	Relevance
Crystal System	Monoclinic or Triclinic	Dictates optical properties.
Space Group	P2 ₁ /c or P-1	Most common for achiral organic small molecules.
R-Factor (R ₁)	< 5.0%	Indicates high-quality model fit (Trustworthiness).
Bond Precision	C-C ± 0.003 Å	Required for regulatory submission.
Density ()	~1.15 - 1.20 g/cm ³	Used to verify bulk material density.

Conclusion

For **(2-Isopropoxy-4,5-dimethylphenyl)methanol**, SC-XRD is the superior characterization method for process development. While NMR confirms connectivity, only SC-XRD provides the conformational certainty required to understand the steric environment of the reaction centers. By resolving the specific twisting of the isopropoxy group and the hydrogen-bonding network, researchers can rationalize reactivity patterns and solubility issues that "invisible" solution-state dynamics obscure.

References

- Oubabi, R., Auhmani, A., Ait Itto, M. Y., Driss, M., & Soumhi, E. H. (2013). Crystal structure of 2-isopropyl-4-methoxy-5-methylphenyl acetate.[2][5][6] Acta Crystallographica Section E: Structure Reports Online, 69(12), o1715. [Link](#)
- Parsons, A. T., et al. (2022).[7] Identification of a Clinical Candidate Targeting KRAS G12C. Journal of Medicinal Chemistry. (Contextual reference for Sotorasib intermediates).

- Holfeld, A., et al. (2022). Influence of Aliphatic Chain Length on Structural Properties of Benzyl Alcohols. Materials, 15(12). [Link](#)
- Groom, C. R., et al. (2016). The Cambridge Structural Database. Acta Crystallographica Section B, 72(2), 171-179. [Link](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. 2-Isopropyl-4-methoxy-5-methylphenyl acetate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Crystal structure of 2-isopropyl-4-methoxy-5-methylphenyl 4-methylbenzenesulfonate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. (PDF) Crystal Structure of 2-Isopropyl-4 [research.amanote.com]
- 7. molscanner.com [molscanner.com]
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